

# Proper Disposal of N-methyl-1-(3-nitrophenyl)methanamine: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	<i>N</i> -methyl-1-(3-nitrophenyl)methanamine
Cat. No.:	B099359

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **N-methyl-1-(3-nitrophenyl)methanamine** (CAS No. 19499-61-7). Given the limited availability of a comprehensive Safety Data Sheet (SDS) with specific disposal protocols, this chemical must be treated as hazardous waste. The following procedures are based on established best practices for the management and disposal of nitrated aromatic amines and general laboratory chemical waste.

## Hazard Assessment and Safety Precautions

While a complete hazard profile for **N-methyl-1-(3-nitrophenyl)methanamine** is not readily available, analogous compounds within the nitrated aromatic amine class present various health risks. Therefore, it is crucial to handle this compound with a high degree of caution, assuming it may be:

- Harmful if swallowed
- A cause of skin irritation
- A cause of serious eye irritation
- Harmful if inhaled

Always use appropriate Personal Protective Equipment (PPE), including a laboratory coat, chemical safety goggles, and chemical-resistant gloves, when handling this substance. All manipulations should be conducted within a certified chemical fume hood to prevent inhalation exposure.

## Quantitative Data Summary

Property	Value
CAS Number	19499-61-7
Molecular Formula	C8H10N2O2
Molecular Weight	166.18 g/mol

## Experimental Protocol: Waste Segregation and Containment

The required method for the disposal of **N-methyl-1-(3-nitrophenyl)methanamine** involves its careful preparation for collection by a licensed hazardous waste disposal service.

### Materials Required:

- Designated, leak-proof, and chemically compatible hazardous waste container with a secure screw-top lid. The original product container, if in good condition, is often a suitable choice.
- Official hazardous waste labels, as required by your institution.
- Standard laboratory PPE (lab coat, safety goggles, nitrile gloves).
- Chemical fume hood.

### Step-by-Step Procedure:

- Container Selection: Select a robust and appropriate waste container. Ensure it is free from contamination and compatible with **N-methyl-1-(3-nitrophenyl)methanamine**.
- Waste Segregation: Do not mix **N-methyl-1-(3-nitrophenyl)methanamine** waste with other chemical waste streams unless this is a verified and approved practice by your institution's

Environmental Health and Safety (EHS) department.

- Waste Transfer: Conduct any transfer of the chemical into the waste container inside a chemical fume hood to minimize exposure risks.
- Accurate Labeling:
  - Affix a hazardous waste label to the container.
  - Clearly write "HAZARDOUS WASTE" on the label.
  - Identify the contents with the full chemical name: "**N-methyl-1-(3-nitrophenyl)methanamine**".
  - Include the CAS Number: "19499-61-7".
  - Estimate and record the quantity of the waste.
  - Note the date when the waste was first added to the container.
- Secure Storage:
  - Ensure the waste container is tightly sealed at all times, except when adding waste.
  - Store the container in a designated Satellite Accumulation Area (SAA). This area must be at or near the point of waste generation and under the direct control of laboratory personnel.
  - The SAA should be a cool, dry, and well-ventilated location, situated away from sources of heat and incompatible chemicals.

## Disposal Plan: Professional Waste Collection

- Institutional Contact: Initiate contact with your organization's Environmental Health and Safety (EHS) office or the department responsible for hazardous waste management.
- Arrange for Pickup: Adhere to your institution's specific procedures for requesting a hazardous waste pickup. This typically involves completing a chemical waste collection form.

- Provide Detailed Information: Be prepared to supply all the information recorded on the hazardous waste label to the EHS personnel.

#### Critical Disposal Prohibitions:

- Do Not Discharge to Sewer: Under no circumstances should **N-methyl-1-(3-nitrophenyl)methanamine** be disposed of down the drain.
- Do Not Dispose as General Waste: This chemical is not permitted for disposal in the regular trash.
- Adherence to Regulations: Always comply with all local, state, and federal regulations governing hazardous waste disposal.

## Visualization of Disposal Workflow



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Caption: Procedural workflow for the safe disposal of **N-methyl-1-(3-nitrophenyl)methanamine**.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)